

High-Performance Stability-Indicating Assay for Amlodipine Besylate: Application Note & Protocol

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Compound of Interest

Compound Name: Dehydro Amlodipine Besylate

Cat. No.: B1162936

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Abstract & Scope

This application note details a robust, stability-indicating High-Performance Liquid Chromatography (HPLC) method for Amlodipine Besylate. Amlodipine, a dihydropyridine calcium channel blocker, is inherently unstable, particularly susceptible to oxidative aromatization and photolytic degradation. This guide addresses the critical need for separating the active pharmaceutical ingredient (API) from its primary degradation product, the pyridine analogue (USP Related Compound A / EP Impurity D), and other process-related impurities.

Scientific Foundation: The Instability Mechanism

To develop a valid stability-indicating method, one must understand the "soft spots" of the molecule. Amlodipine's 1,4-dihydropyridine ring is the site of therapeutic activity but also its structural weakness.

The Aromatization Pathway

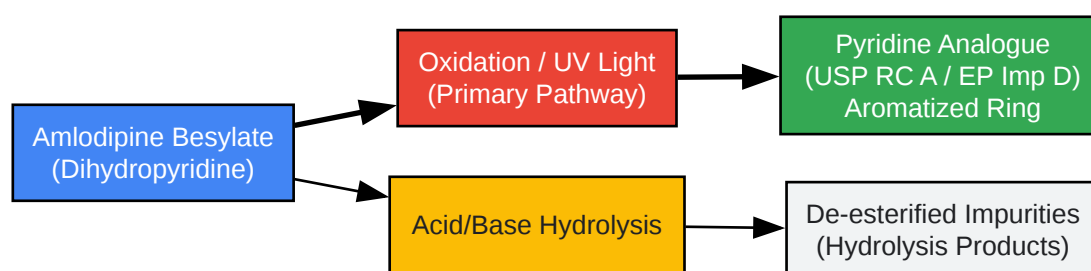
The primary degradation pathway is the oxidation of the dihydropyridine ring to a pyridine ring. [1][2][3] This reaction is catalyzed by light (photolysis) and oxidative stressors, leading to the

formation of 3-ethyl 5-methyl 2-[(2-aminoethoxy)methyl]-4-(2-chlorophenyl)-6-methylpyridine-3,5-dicarboxylate.

- USP Designation: Related Compound A
- EP Designation: Impurity D

Degradation Logic Map

The following diagram illustrates the causality between stress conditions and specific impurity formation.



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Figure 1: Mechanistic pathway of Amlodipine degradation highlighting the critical oxidative aromatization route.

Method Development Strategy (Expertise & Experience)

Mobile Phase Selection: The pH Criticality

Amlodipine is a basic compound (pKa ~8.6).^[4]

- The Challenge: At neutral pH, basic drugs interact strongly with residual silanol groups on the silica column support, causing severe peak tailing.
- The Solution: We utilize a mobile phase buffered to pH 3.0. At this pH, silanols are suppressed (protonated), and the amine on Amlodipine is fully ionized, ensuring a sharp peak shape.

- The Modifier: Triethylamine (TEA) is added as a "sacrificial base" to block any remaining active silanol sites.

Detection Wavelength

While Amlodipine absorbs well at 237-240 nm, the Pyridine impurity has a different chromophore due to the aromatic ring.

- Selection: 237 nm is chosen as the isosbestic point where both the dihydropyridine parent and the pyridine degradant show significant absorbance, ensuring accurate quantification of the impurity relative to the drug.

Protocol 1: Forced Degradation (Stress Testing)

Objective: Generate degradation products to validate the method's specificity. The method must resolve the API from these intentionally created impurities.

Reagents Required[5][6][7][8][9][10]

- 1N Hydrochloric Acid (HCl)
- 1N Sodium Hydroxide (NaOH)[5]
- 30% Hydrogen Peroxide (H₂O₂)
- HPLC Grade Methanol[6]

Step-by-Step Procedure

Stress Type	Condition	Procedure	Expected Outcome
Acid Hydrolysis	0.1N HCl, 60°C, 2-4 hrs	Dissolve 10mg API in 5mL Methanol. Add 5mL 0.1N HCl. Heat. Neutralize with NaOH before injection.	Formation of de-esterified degradants.
Base Hydrolysis	0.1N NaOH, Ambient, 1 hr	Dissolve 10mg API in 5mL Methanol. Add 5mL 0.1N NaOH. Amlodipine is very labile in base. Neutralize with HCl.	Rapid degradation. Watch for secondary breakdown products.
Oxidation	3% H ₂ O ₂ , Ambient, 4 hrs	Dissolve 10mg API in 5mL Methanol. Add 2mL 30% H ₂ O ₂ . Dilute to vol.	Formation of Pyridine Analogue (Impurity D).
Photolytic	UV Light (200 W h/m ²)	Expose solid powder or solution to UV light in a photostability chamber (ICH Q1B).	Significant increase in Pyridine Analogue.
Thermal	60°C, 24 hrs	Dry heat on solid substance.	Minimal degradation (Amlodipine is thermally relatively stable).

Critical Note: Aim for 5-20% degradation. If degradation >20%, secondary degradation products may complicate the chromatogram and are not relevant to shelf-life stability.

Protocol 2: Stability-Indicating HPLC Conditions

Objective: Routine quantification of Amlodipine and organic impurities.[7][8]

Chromatographic System

- Instrument: HPLC with PDA/UV Detector.
- Column: C18 (L1), 150 mm x 4.6 mm, 5 μ m (e.g., Inertsil ODS-3V or Symmetry C18). Note: Base-deactivated columns are preferred.
- Column Temperature: 30°C.
- Flow Rate: 1.0 mL/min.[6]
- Injection Volume: 10-20 μ L.
- Detection: UV at 237 nm.[4][7][8]

Mobile Phase Preparation[7][8][10]

- Buffer: Dissolve 7.0 mL of Triethylamine in 1000 mL of water. Adjust pH to 3.0 ± 0.1 with Phosphoric Acid.
- Mobile Phase A: Buffer pH 3.0
- Mobile Phase B: Acetonitrile : Methanol (50:50 v/v)

Gradient Program

A gradient is required to elute the non-polar impurities while retaining the polar degradants.

Time (min)	Mobile Phase A (%)	Mobile Phase B (%)
0.0	85	15
15.0	50	50
25.0	20	80
30.0	20	80
31.0	85	15
40.0	85	15

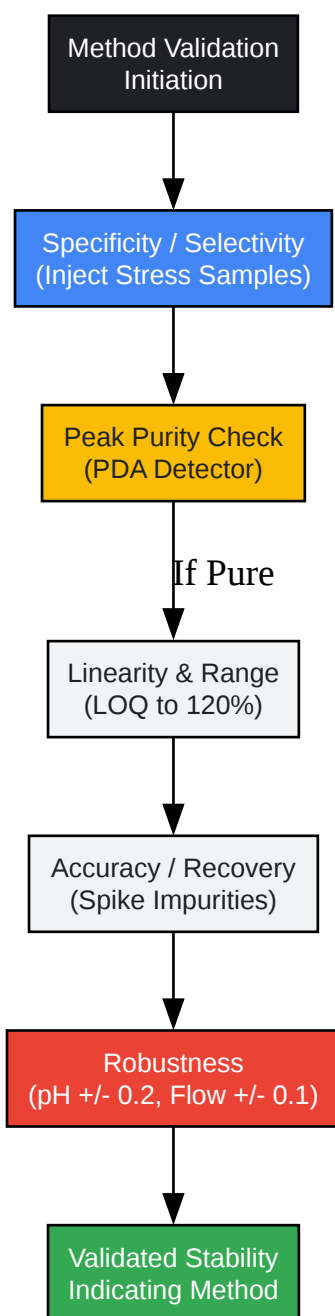
System Suitability Criteria (Self-Validating)

Before analyzing samples, the system must pass these checks:

- Resolution (R_s): > 1.5 between Amlodipine and Pyridine Analogue (Impurity D).
- Tailing Factor (T): < 1.5 for the Amlodipine peak (indicates successful silanol suppression).
- RSD: $< 2.0\%$ for 5 replicate injections of the Standard.[\[9\]](#)

Method Validation Workflow

The following diagram outlines the validation steps required to prove the method is "Stability-Indicating" according to ICH Q2(R1).



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Figure 2: Validation workflow ensuring the method effectively separates the API from degradation products.

Troubleshooting & Expert Insights

Peak Tailing

- Symptom: Amlodipine peak tails significantly ($T > 2.0$).
- Cause: Secondary interaction with silanols or pH drift.
- Fix: Ensure Triethylamine is fresh. Verify pH is strictly 3.0. If the column is old, the bonded phase may be stripped, exposing more silanols—replace the column.

Co-elution of Impurities

- Symptom: Impurity D merges with the main peak.
- Cause: Gradient slope is too steep or organic content is too high initially.
- Fix: Decrease the initial %B (Organic) or extend the gradient time from 0-15 minutes to 0-20 minutes to flatten the slope.

Ghost Peaks

- Symptom: Peaks appearing in blank injections.
- Cause: Contaminated mobile phase or carryover.
- Fix: Amlodipine is "sticky." Ensure the needle wash solvent contains at least 50% organic solvent (Methanol).

References

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